

Personal protective equipment for handling 3-Decen-1-ol, (3Z)-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Decen-1-ol, (3Z)-

Cat. No.: B110309

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Essential Safety and Handling Guide for 3-Decen-1-ol, (3Z)-

This guide provides immediate safety, handling, and disposal protocols for **3-Decen-1-ol, (3Z)-** to ensure the safety of researchers, scientists, and drug development professionals. The information is compiled from safety data for structurally similar chemicals, as a specific Safety Data Sheet (SDS) for (3Z)-3-Decen-1-ol was not available.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Decen-1-ol, (3Z)-** is presented below. Understanding these properties is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O	PubChem, NIST[1][2][3]
Molecular Weight	156.27 g/mol	PubChem, NIST[1][2][3]
CAS Number	10340-22-4	PubChem, NIST[1][2]
Appearance	Colorless clear liquid (estimated)	The Good Scents Company[4]
Vapor Pressure	0.0128 mmHg @ 25°C (estimated)	The Good Scents Company[4]

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for handling **3-Decen-1-ol, (3Z)-** in a laboratory setting.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.^[5] Keep away from heat, sparks, open flames, and other sources of ignition.^[5]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids.^[5]

Personal Protective Equipment (PPE)

Based on the hazards associated with similar chemicals, the following PPE is mandatory when handling **3-Decen-1-ol, (3Z)-**:

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. ^{[5][6]}	Protects against splashes and eye irritation. ^[5]
Hand Protection	Neoprene or nitrile rubber gloves. ^[6]	Prevents skin contact and potential irritation. ^[5]
Skin Protection	Lab coat or other protective clothing.	Minimizes the risk of skin exposure.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator with an appropriate filter (e.g., ABEK) may be necessary for large quantities or in case of insufficient ventilation.	Protects against inhalation of vapors.

Handling and Experimental Procedures

- Ventilation: Always handle **3-Decen-1-ol, (3Z)-** in a well-ventilated area, preferably within a chemical fume hood.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.[\[5\]](#)[\[6\]](#)
- Tools: Use only non-sparking tools.[\[5\]](#)[\[6\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[5\]](#) Do not eat, drink, or smoke in the work area.

Emergency and Disposal Plans

Immediate and appropriate responses to emergencies are critical.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek medical attention. [7] [8]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention. [5] [7] [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [5] [6] [8]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention. [5] [7] [8]

Spill and Leak Procedures

- Evacuate: Immediately evacuate the area of all non-essential personnel.

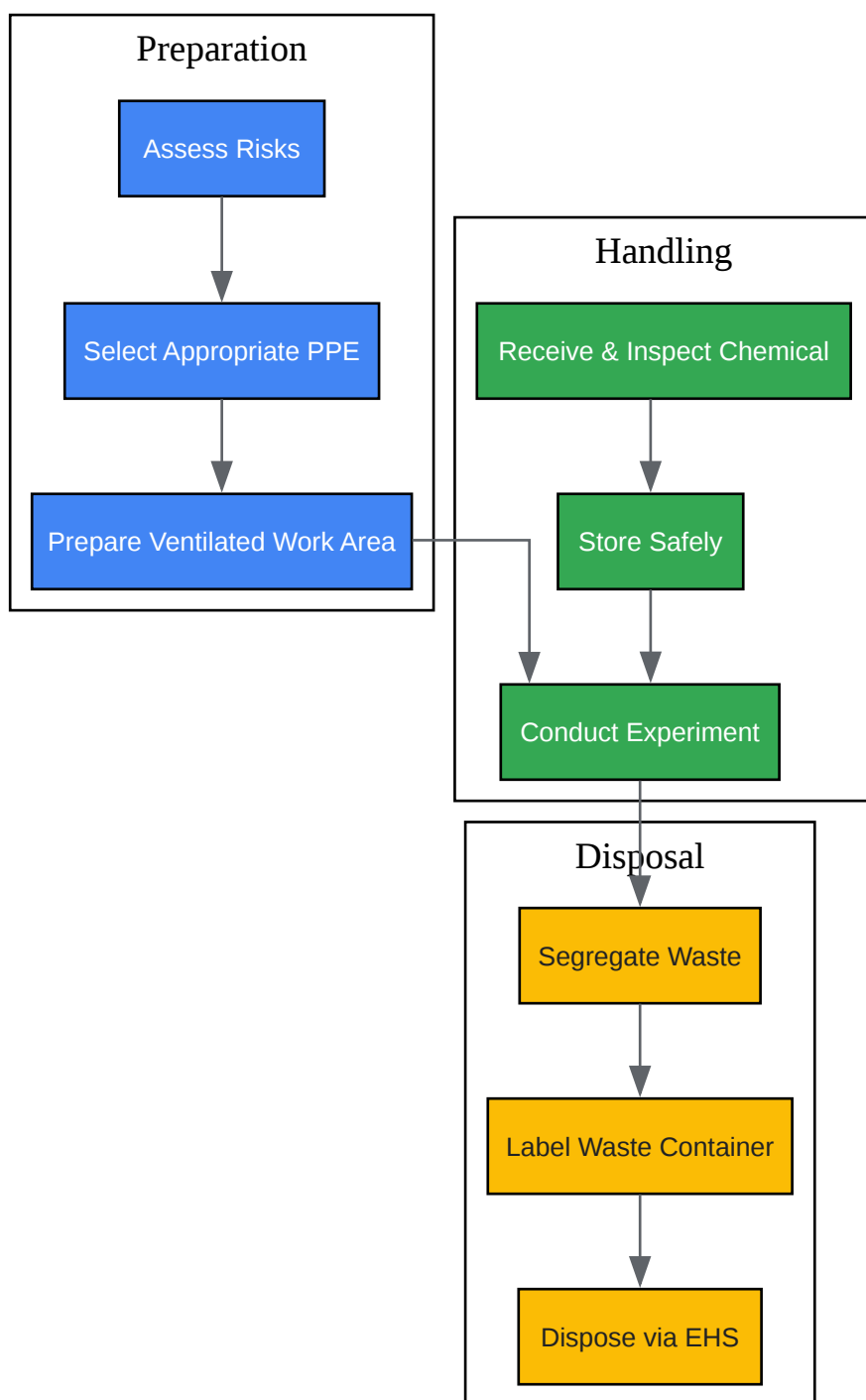
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., sand, earth, vermiculite) to contain the spill.
- Collect: Use spark-proof tools to collect the absorbed material into a suitable, labeled container for disposal.[8]
- Clean: Clean the spill area thoroughly.

Disposal Plan

- Dispose of **3-Decen-1-ol, (3Z)-** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the chemical to enter drains or waterways.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

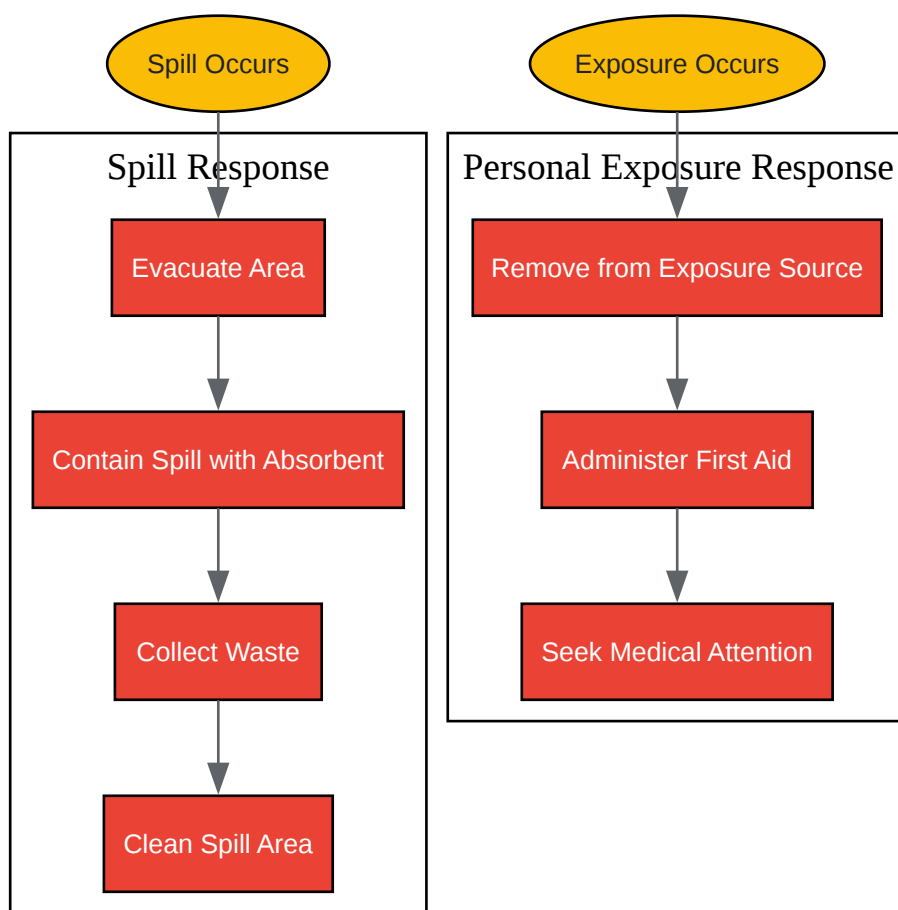
Workflow Visualizations

The following diagrams illustrate the key workflows for handling **3-Decen-1-ol, (3Z)-** safely.



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Caption: Workflow for the safe handling of **3-Decen-1-ol, (3Z)-**.



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Caption: Emergency response procedures for **3-Decen-1-ol, (3Z)-**.

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Phone: (601) 213-4426
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